

An In-depth Technical Guide to EINECS 285-128-7: Cocamidopropyl Betaine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Einecs 285-128-7*

Cat. No.: *B15178351*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical substance identified by EINECS number 285-128-7, a complex mixture of amidoamines and betaines commonly referred to as Cocamidopropyl Betaine (CAPB). Due to its amphoteric surfactant properties, it is a widely utilized ingredient in the cosmetic and personal care industries.^{[1][2][3][4][5]}

Chemical Identity and Structure

EINECS 285-128-7 corresponds to the chemical name: 1-Propanaminium, 3-amino-N-(carboxymethyl)-N,N-dimethyl-, N-C8-18-acyl derivs., inner salts. This nomenclature describes a mixture of related compounds where the acyl group is derived from fatty acids with carbon chain lengths ranging from 8 to 18. These fatty acids are typically sourced from coconut oil.^[6]

The representative structure of Cocamidopropyl Betaine features a fatty acid amide linked to a propyl dimethylamino group, which is further quaternized with a carboxymethyl group. This zwitterionic nature, possessing both a cationic quaternary ammonium group and an anionic carboxylate group, is key to its function as a surfactant.^{[2][7][8]}

A common representative molecule in this mixture is derived from lauric acid (a C12 fatty acid), which is abundant in coconut oil.^[6]

Figure 1: Generalized chemical structure of Cocamidopropyl Betaine (n = 6-16).

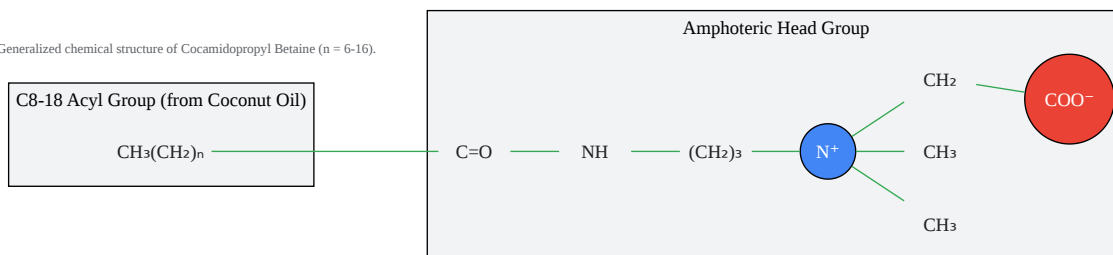
[Click to download full resolution via product page](#)

Figure 1: Generalized chemical structure of Cocamidopropyl Betaine (n = 6-16).

Physicochemical Properties

Cocamidopropyl Betaine is typically supplied as a pale yellow aqueous solution.^{[2][6]} Its properties make it a versatile ingredient in various formulations.

Property	Value	Reference
Appearance	Clear to slight yellow liquid	[6]
Density	~1.05 g/cm ³	[6]
Boiling Point	> 100 °C (212 °F; 373 K)	[6]
Melting Point	< -10 °C (14 °F; 263 K)	[6]
Solubility	Soluble in water	[2]
pH (1% aqueous solution)	4.5 - 5.5 (typical for shampoos)	[4]

Experimental Protocols

Synthesis of Cocamidopropyl Betaine

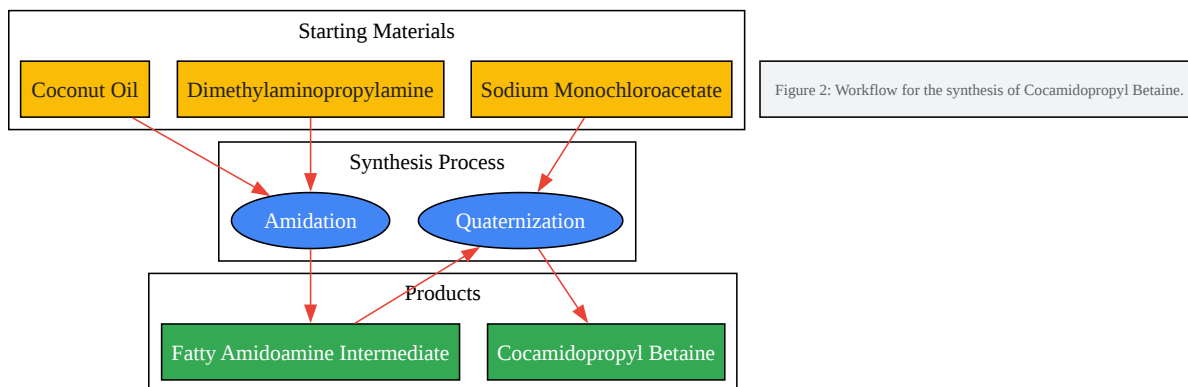
The industrial synthesis of Cocamidopropyl Betaine is generally a two-step process.^{[9][10]}

Step 1: Amidation

- Reactants: Fatty acids from coconut oil (or their methyl esters) and dimethylaminopropylamine (DMAPA).[11][12]
- Procedure:
 - The fatty acids and DMAPA are charged into a reactor.
 - The mixture is heated to approximately 175°C.[12]
 - Water is continuously removed to drive the reaction towards the formation of the fatty amidoamine intermediate.[12]
 - The reaction is monitored until the free fatty acid content is below 1%.[12]
 - Excess DMAPA is removed, often by steam stripping under vacuum.[12]

Step 2: Quaternization (Betainization)

- Reactants: The fatty amidoamine intermediate and sodium monochloroacetate (SMCA).[12]
- Procedure:
 - The fatty amidoamine is dissolved in water.
 - Sodium monochloroacetate is added to the solution over a period of 30 minutes.[12]
 - The reaction mixture is heated to 80-85°C and stirred for several hours.[12]
 - The pH is maintained between 7.5 and 8.2 with the addition of a base like sodium hydroxide.[12]
 - The reaction is monitored until the conversion to the betaine is complete.



[Click to download full resolution via product page](#)

Figure 2: Workflow for the synthesis of Cocamidopropyl Betaine.

Mechanism of Action and Applications

As an amphoteric surfactant, Cocamidopropyl Betaine exhibits both anionic and cationic properties depending on the pH of the solution.[4][8] This dual nature allows it to act as a:

- **Cleansing Agent:** It effectively reduces the surface tension of water, allowing for the emulsification and removal of oils and dirt.[1][2]
- **Foaming Agent:** It contributes to the generation of a stable and rich lather in cleaning products.[1][4][13]
- **Thickener:** It increases the viscosity of formulations, improving their texture.[4][13]
- **Conditioning and Antistatic Agent:** In hair care products, it can reduce static electricity and improve manageability.[1][2]

Due to its mildness compared to some other surfactants, it is a common ingredient in shampoos, body washes, facial cleansers, and other personal care products.[1][4] It can also reduce the irritation potential of harsher anionic surfactants when used in combination.[5][8]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. yeserchem.com [yeserchem.com]
- 2. Safety assessment of cocamidopropyl betaine, a cosmetic ingredient - PMC [pmc.ncbi.nlm.nih.gov]
- 3. go.drugbank.com [go.drugbank.com]
- 4. yeserchem.com [yeserchem.com]
- 5. specialchem.com [specialchem.com]
- 6. Cocamidopropyl betaine - Wikipedia [en.wikipedia.org]
- 7. researchgate.net [researchgate.net]
- 8. Cocamidopropyl betaine | 61789-40-0 [chemicalbook.com]
- 9. researchgate.net [researchgate.net]
- 10. researchgate.net [researchgate.net]
- 11. Page loading... [guidechem.com]
- 12. scribd.com [scribd.com]
- 13. Cocamidopropyl Betaine: What Is This Common Ingredient in Personal Care Products? [webmd.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to EINECS 285-128-7: Cocamidopropyl Betaine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15178351#what-is-einecs-285-128-7-chemical-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com